

1H NMR and 13C NMR spectra of 3,4-Dichlorobenzyl mercaptan

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Compound of Interest

Compound Name: 3,4-Dichlorobenzyl mercaptan

Cat. No.: B1596509

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An In-depth Technical Guide to the ¹H and ¹³C NMR Spectra of **3,4-Dichlorobenzyl Mercaptan**

Audience: Researchers, scientists, and drug development professionals.

Abstract

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable analytical technique for the structural elucidation of organic molecules. This guide provides a comprehensive analysis of the ¹H and ¹³C NMR spectra of **3,4-dichlorobenzyl mercaptan** (C₇H₆Cl₂S). By integrating foundational NMR principles with spectral data from analogous structures, we present a detailed interpretation of the chemical shifts, coupling constants, and signal multiplicities. This document serves as a practical reference for scientists engaged in the synthesis, identification, and quality control of this and related halogenated aromatic compounds.

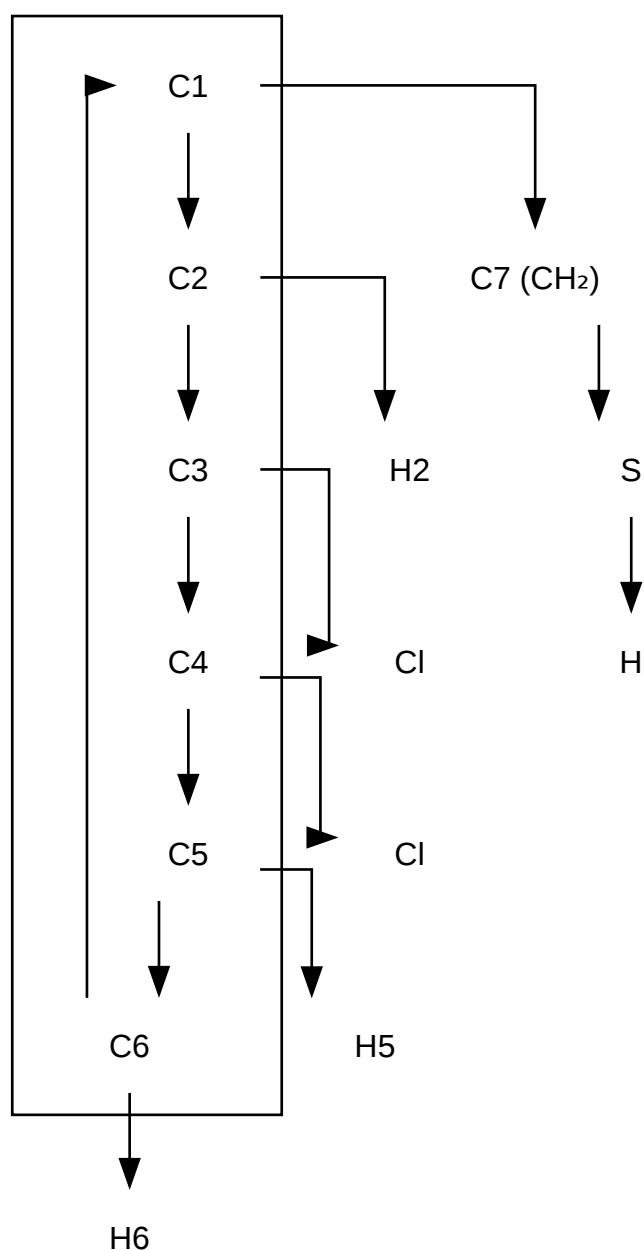
Introduction: The Molecular Profile of 3,4-Dichlorobenzyl Mercaptan

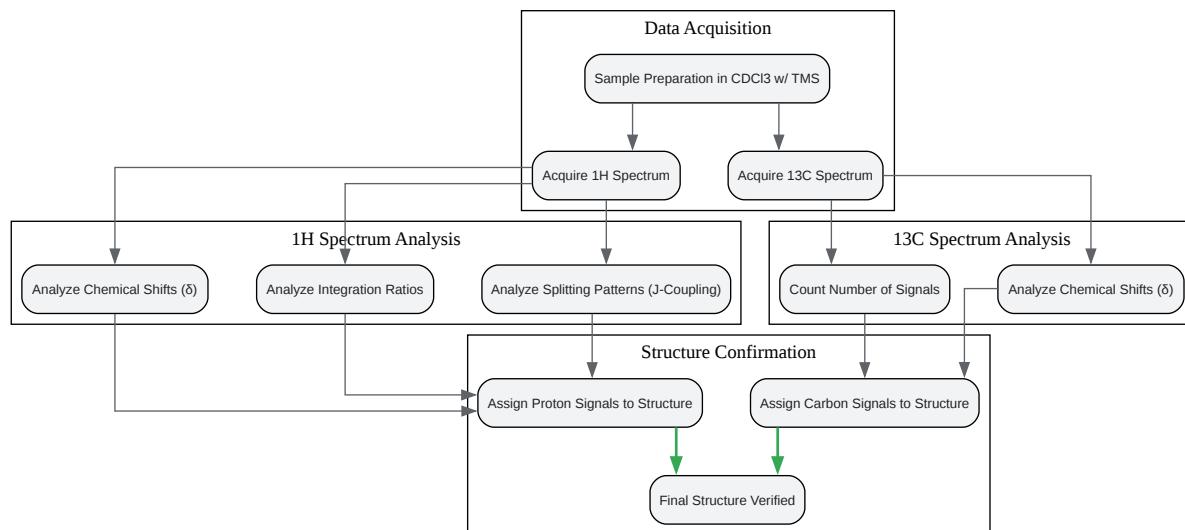
3,4-Dichlorobenzyl mercaptan is a substituted aromatic thiol featuring a benzyl scaffold with two chlorine atoms on the aromatic ring. This substitution pattern significantly influences the electronic environment of the molecule, creating a distinct and predictable NMR fingerprint. Accurate interpretation of this fingerprint is crucial for confirming the compound's identity, assessing its purity, and understanding its chemical properties in contexts such as pharmaceutical intermediate synthesis or materials science.

This guide explains the causality behind the spectral features, grounding the interpretation in the established principles of magnetic anisotropy, inductive effects, and spin-spin coupling.

Molecular Structure and Atom Numbering

To facilitate a clear and unambiguous discussion of the NMR spectra, the following standardized numbering system will be used for the atoms in **3,4-dichlorobenzyl mercaptan**.





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